

# O-(2-Chloro-6-fluorobenzyl)hydroxylamine: A Technical Review

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## Compound of Interest

Compound Name: O-(2-Chloro-6-fluorobenzyl)hydroxylamine

Cat. No.: B1212709

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This technical guide provides a comprehensive overview of **O-(2-Chloro-6-fluorobenzyl)hydroxylamine**, consolidating available information on its synthesis, chemical properties, and potential biological significance. While direct pharmacological data for this specific molecule is not extensively available in the current literature, this document extrapolates potential activities based on structurally related compounds, offering a valuable resource for researchers interested in its further investigation.

## Chemical Properties and Data

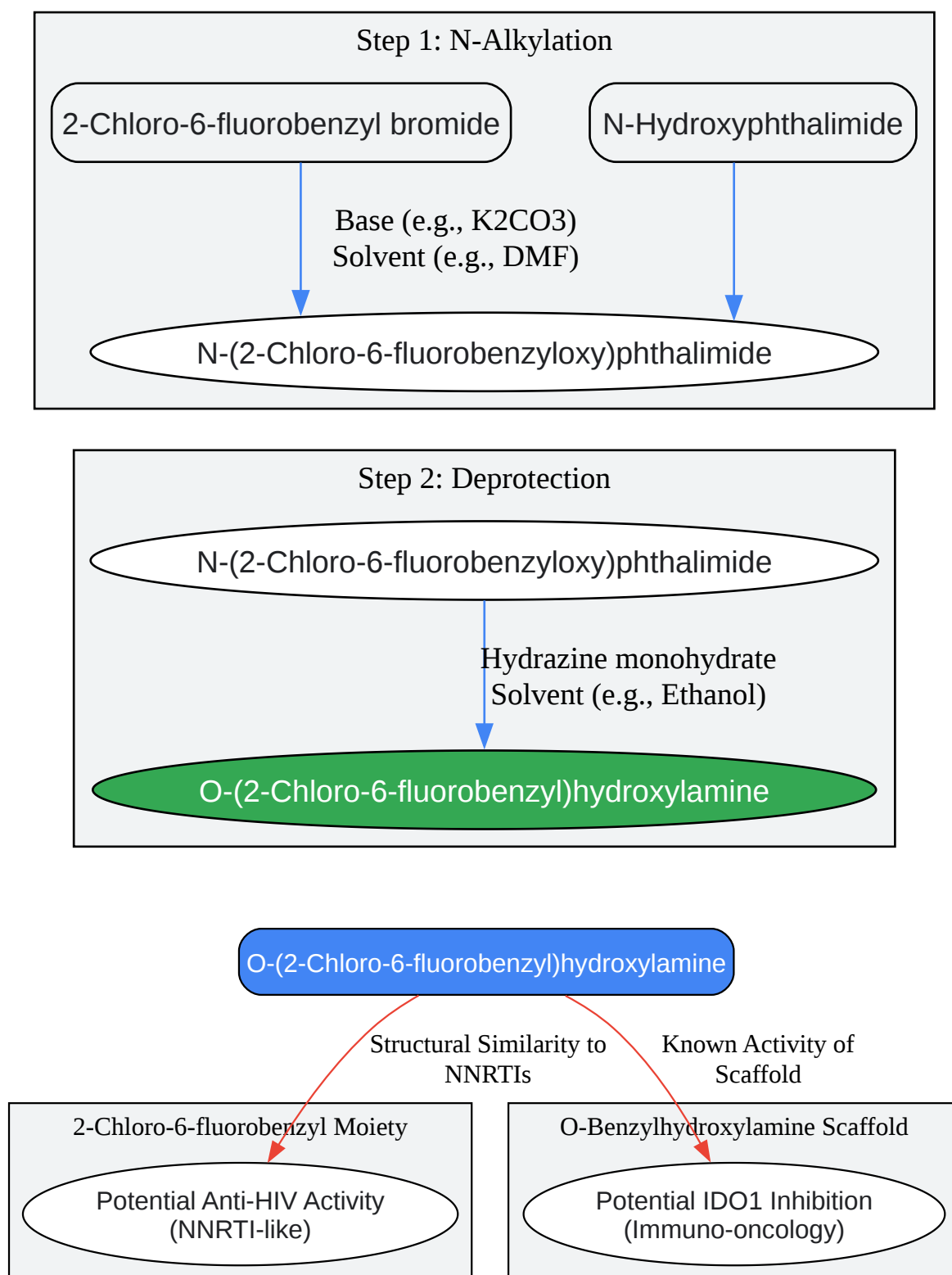
**O-(2-Chloro-6-fluorobenzyl)hydroxylamine** is a halogenated benzylhydroxylamine derivative. Its structure suggests potential applications in medicinal chemistry and as a synthetic intermediate. The physical and chemical properties are summarized below.

Property	Value
Molecular Formula	C7H7ClFNO
Molecular Weight	175.59 g/mol
CAS Number	227759-36-6
Appearance	Expected to be a solid or oil
Solubility	Expected to be soluble in organic solvents like methanol, ethanol, DMSO
Boiling Point	Not reported
Melting Point	Not reported

## Synthesis of O-(2-Chloro-6-fluorobenzyl)hydroxylamine

The synthesis of **O-(2-Chloro-6-fluorobenzyl)hydroxylamine** can be achieved through a well-established two-step procedure analogous to the synthesis of other O-alkylhydroxylamines.

The overall synthetic workflow is depicted below.



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